

An In-depth Technical Guide to Calcium Sulfamate (CAS 13770-92-8)

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Compound of Interest

Compound Name: Calcium sulfamate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, analysis, and potential applications of **calcium sulfamate** (CAS 13770-92-8). While specific signaling pathways for this inorganic salt are not extensively documented, this guide explores the known biological activities of the sulfamate moiety and the physiological roles of calcium ions. This document aims to serve as a foundational resource for professionals in research and development who are interested in the applications and characteristics of **calcium sulfamate**.

Physicochemical Properties

Calcium sulfamate is a white crystalline solid that is soluble in water.^[1] It is the calcium salt of sulfamic acid.^[1] Due to its chemical nature, it decomposes at high temperatures rather than exhibiting distinct melting and boiling points.

Table 1: Physicochemical Properties of **Calcium Sulfamate**

Property	Value	Reference(s)
CAS Number	13770-92-8	[2][3][4][5]
Molecular Formula	CaH ₄ N ₂ O ₆ S ₂	[2][3][4][5]
Molecular Weight	232.25 g/mol	[2][3][4]
Appearance	White crystalline solid	[1][6]
Solubility in Water	638 g/L at 20°C	[5][7]
Density	2.08 g/cm ³ at 20°C	[5][7][8]
Melting Point	Not Applicable (decomposes)	[5]
Boiling Point	Not Applicable	[5]
IUPAC Name	calcium;disulfamate	[2][4]
Synonyms	Calcium disulphamate, Bisamidosulfuric acid calcium salt, Calcium amidosulfate	[2][5]

Synthesis and Experimental Protocols

The primary method for synthesizing **calcium sulfamate** is through aqueous precipitation, which involves the neutralization reaction between sulfamic acid and a suitable calcium salt, such as calcium carbonate or calcium hydroxide.

General Aqueous Precipitation Protocol

- **Reactant Preparation:** Prepare an aqueous solution of sulfamic acid. Separately, prepare a slurry of calcium carbonate in water.
- **Reaction:** Slowly add the sulfamic acid solution to the calcium carbonate slurry with constant stirring. The reaction is exothermic, and carbon dioxide gas will be evolved.
 - $\text{CaCO}_3 + 2\text{H}_3\text{NSO}_3 \rightarrow \text{Ca}(\text{H}_2\text{NSO}_3)_2 + \text{H}_2\text{O} + \text{CO}_2$
- **Completion and pH Adjustment:** Continue stirring until the evolution of carbon dioxide ceases. The final pH of the solution should be monitored to ensure the reaction has gone to

completion.^[1]

- Crystallization: The resulting **calcium sulfamate** solution can be concentrated by heating to induce crystallization. Slow evaporation of the water will yield purer crystals.^[1]
- Isolation and Drying: The crystals are then isolated by filtration, washed with a small amount of cold water, and dried in an oven at a moderate temperature to remove residual moisture.

Analytical Methodologies

The analysis of **calcium sulfamate** typically involves the quantification of its constituent ions, calcium and sulfamate.

Table 2: Analytical Techniques for **Calcium Sulfamate**

Analyte	Method	Brief Protocol
Calcium Ion (Ca^{2+})	Ion-Selective Electrode (ISE)	A calcium ion-selective electrode is used to measure the potential difference in a solution containing the dissolved calcium sulfamate sample. The potential is logarithmically proportional to the calcium ion activity. Calibration with standard calcium solutions is required for accurate quantification.[3]
Potentiometric Titration	The calcium content can be determined by complexometric titration with a standardized solution of ethylenediaminetetraacetic acid (EDTA). A calcium ion-selective electrode or a suitable colorimetric indicator is used to detect the endpoint of the titration.[3]	
Sulfamate Ion (SO_3NH_2^-)	Titration with Nitrous Acid	The sulfamate ion can be quantified by titration with a standardized solution of sodium nitrite in an acidic medium. The reaction releases nitrogen gas, and the endpoint can be detected potentiometrically.[3]
Structural Analysis	Raman Spectroscopy	Raman spectroscopy can be used to probe the vibrational modes of the sulfamate anion, providing information on the S-N and S-O stretching and

bending modes.[3] While specific spectra for calcium sulfamate are not readily available in the literature, data for related calcium sulfate compounds can provide a basis for interpretation.

Reactivity and Stability

Calcium sulfamate is stable under normal conditions. However, it is susceptible to thermal decomposition at elevated temperatures.[3] The decomposition of sulfamic acid begins at 205°C, suggesting that its calcium salt will also decompose rather than melt.[3] Hazardous decomposition products include sulfur oxides. Incompatible materials include strong oxidizing agents.[9]

Safety and Handling

According to available Safety Data Sheets (SDS), **calcium sulfamate** is classified as causing serious eye irritation (H319).[8]

Table 3: Safety and Handling Precautions

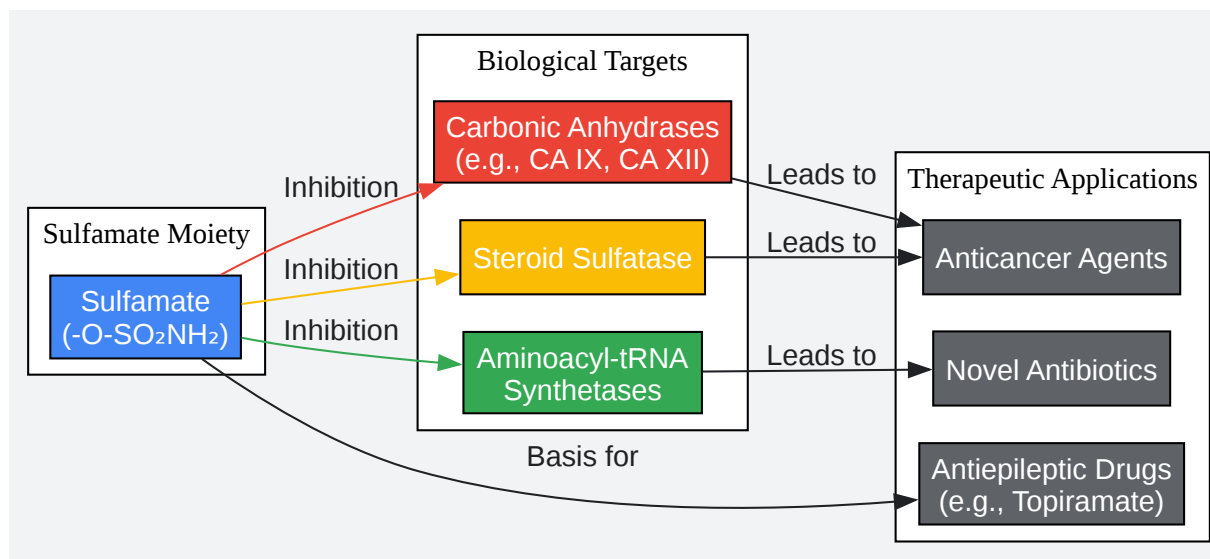
Precautionary Statement	Code	Description
Prevention	P264	Wash hands and any exposed skin thoroughly after handling.
P280	Wear protective gloves, protective clothing, and eye/face protection.[8]	
Response	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]

Biological and Pharmacological Context

While there is a lack of specific studies on the biological signaling pathways of **calcium sulfamate**, the bioactivity of the sulfamate functional group and the role of calcium ions are well-documented in various biological processes.

The Sulfamate Moiety in Drug Development

The sulfamate group is a key pharmacophore in a range of therapeutic agents. Its ability to mimic a sulfate group and participate in hydrogen bonding allows it to interact with various biological targets.



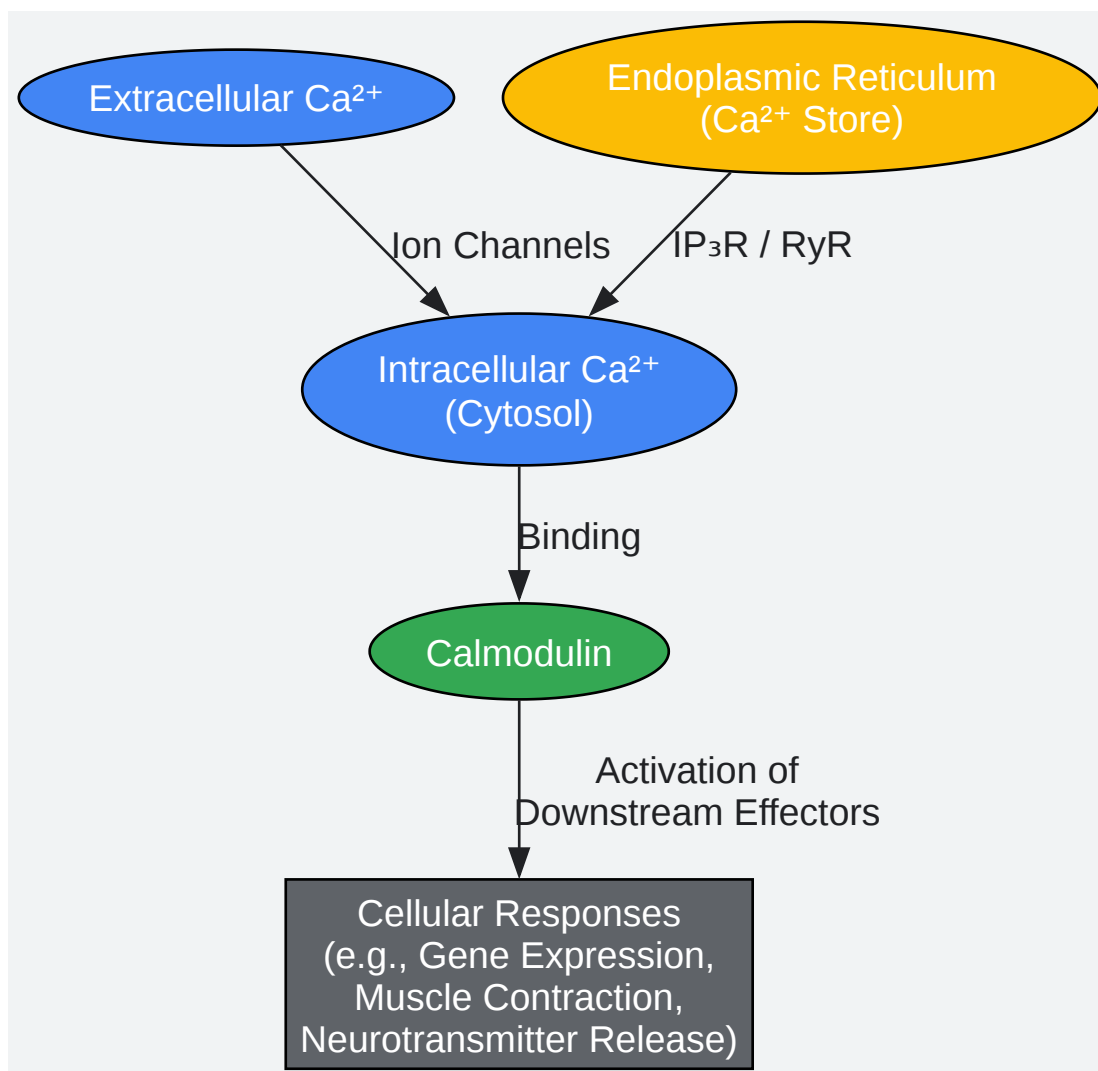
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Caption: Biological targets and therapeutic applications of the sulfamate moiety.

Sulfamate-containing compounds have been investigated as potent inhibitors of carbonic anhydrases, which are involved in pH regulation and are overexpressed in some tumors.[2][4] They are also known to inhibit steroid sulfatase, an enzyme implicated in hormone-dependent cancers.[1] Furthermore, sulfamate derivatives are being explored as novel antibiotics through the inhibition of aminoacyl-tRNA synthetases.[2]

The Role of Calcium Ions in Cellular Signaling

As a source of calcium ions, **calcium sulfamate** can influence a multitude of physiological processes. Calcium is a ubiquitous second messenger that plays a critical role in signal transduction pathways, leading to various cellular responses.



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